

An In-depth Technical Guide to Handling and Storage of 4-Butylaniline

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Compound of Interest

Compound Name: 4-Butylaniline

Cat. No.: B089568

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safe handling and storage of **4-Butylaniline** (CAS No. 104-13-2), a crucial intermediate in the synthesis of dyes, pharmaceuticals, and other organic compounds.^{[1][2][3]} Adherence to these protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

Physicochemical and Toxicological Data

Proper handling procedures are predicated on a thorough understanding of the substance's properties. The following table summarizes key quantitative data for **4-Butylaniline**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	[1]
Molecular Weight	149.23 g/mol	[4]
Appearance	Clear to pale yellow or orange liquid	[1][4]
Odor	Faint amine odor	[1]
Boiling Point	243-245 °C	[1]
Melting Point	-5 °C	[1]
Flash Point	> 112 °C (> 233.60 °F)	[5]
Autoignition Temperature	475 °C / 887 °F	[6]
Water Solubility	Slightly soluble/Insoluble	[1]
Acute Toxicity (Oral, Rat LD50)	930 mg/kg	[2]
Acute Toxicity (Dermal, Rabbit LD50)	>2000 mg/kg	[2]

Hazard Identification and Precautionary Measures

4-Butylaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[4] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4] Furthermore, it is harmful to aquatic life with long-lasting effects.[4]

Signal Word: Danger[4]

Hazard Statements:[4]

- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

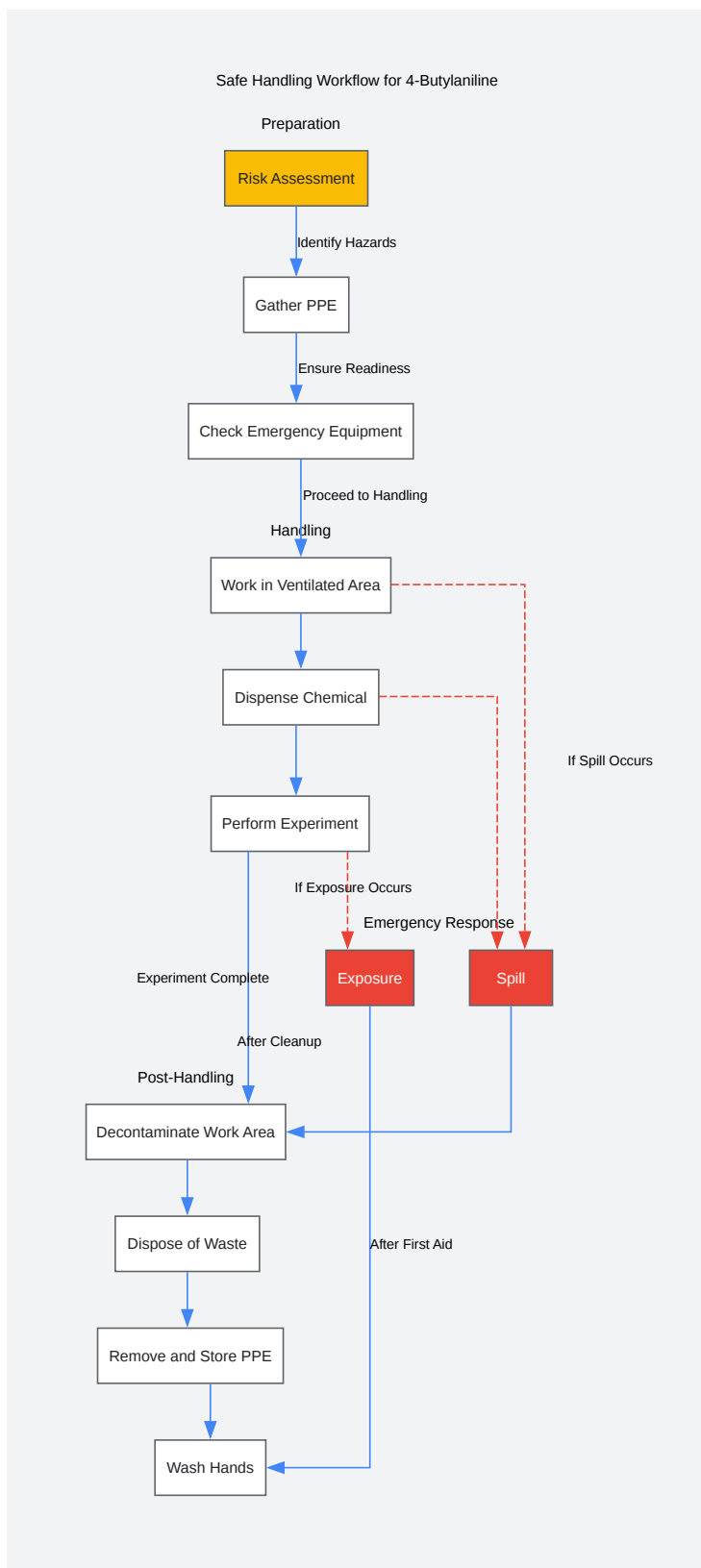
- H335: May cause respiratory irritation.
- H412: Harmful to aquatic life with long lasting effects.

Precautionary Statements:[1][4][7]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P311: Call a POISON CENTER/doctor.

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for safely handling **4-Butylaniline** in a laboratory setting.



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Caption: Logical workflow for handling **4-Butylaniline**.

Detailed Protocols and Procedures

A comprehensive PPE strategy is mandatory when handling **4-Butylaniline**.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[5][8][9]}
- **Skin Protection:**
 - **Gloves:** Wear appropriate protective gloves.^[4] Gloves must be inspected prior to use.^[9]
 - **Clothing:** Wear appropriate protective clothing to prevent skin exposure.^{[5][8][10]}
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.^{[8][10]} Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.^{[6][9]}
- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.^{[1][5][8]} Keep the container tightly closed.^{[1][4][5][8]} The storage area should be designated as a corrosives area.^{[6][8]} It is recommended to store under nitrogen as the substance is air sensitive.^[1]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and chloroformates.^{[6][8]}
- **Conditions to Avoid:** Direct sunlight, heat, and high temperatures should be avoided.^[4]

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- **Personal Precautions:** Ensure adequate ventilation and wear the prescribed personal protective equipment.^{[6][8]} Evacuate personnel to safe areas and keep people away from and upwind of the spill.^{[6][8]}
- **Environmental Precautions:** Prevent the product from entering drains, surface water, or the sanitary sewer system.^{[6][8][9]} Local authorities should be advised if significant spillages cannot be contained.^{[6][8]}

- Containment and Cleanup:
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[5]
 - Soak up with inert absorbent material.[6][8]
 - Collect the material and place it in a suitable, closed container for disposal.[5][6][8]
 - Clean contaminated surfaces with an excess of water.[4]

Immediate medical attention is required in case of exposure.[6][8]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4][8] If breathing is difficult, give oxygen.[5][9][10] If not breathing, give artificial respiration.[5][9][10] Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance.[6][8] Seek immediate medical advice.[4]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[6][8] Remove all contaminated clothing and shoes immediately.[8][10] Gently wash with plenty of soap and water.[4] If skin irritation occurs, get medical advice/attention.[4]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][6][8] Remove contact lenses, if present and easy to do, and continue rinsing.[4][8] Immediate medical attention is required.[6][8]
- Ingestion: Rinse mouth with water.[4][8] Do NOT induce vomiting.[5][8] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[6][8][9]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[4]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[4]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

[6][8]

- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5][6][8]

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8] Avoid release to the environment.[4]

This guide is intended to provide a framework for the safe handling and storage of **4-Butylaniline**. It is imperative that all users of this chemical consult the most recent Safety Data Sheet (SDS) and are trained in the proper handling procedures before commencing any work.

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